

A Technical Guide to the Chemical Properties and Stability of DL-Alanine-d3

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **DL-Alanine-d3**, a deuterated isotopologue of the amino acid DL-alanine. It is intended to serve as a critical resource for professionals in research and development who utilize stable isotope-labeled compounds for a variety of applications, including metabolic tracing, pharmacokinetic studies, and as internal standards in quantitative mass spectrometry.

Core Chemical and Physical Properties

DL-Alanine-d3 is a white, crystalline solid, where the three hydrogen atoms on the methyl group are substituted with deuterium.[1] This isotopic substitution is crucial for its application in analytical methodologies, providing a distinct mass shift without significantly altering its chemical behavior.

Below is a summary of its key quantitative properties.



Property	Value	References
Molecular Formula	CD ₃ CH(NH ₂)CO ₂ H	[2][3][4]
Molecular Weight	92.11 g/mol	[2][3][5][6]
CAS Number	53795-94-1	[2][3][4]
Appearance	White solid / crystalline powder	[1][7]
Melting Point	~289 °C (with decomposition)	[1][3][8]
Isotopic Purity	Typically ≥98 to 99 atom % D	[2][3]
Chemical Purity	Typically ≥98%	[2][4][5]
Solubility	Soluble in water. The non-deuterated form has a solubility of 16.7 g/100 mL at 25°C.[9][10] L-Alanine-d3 is soluble in PBS (pH 7.2) at 5 mg/mL.[11] It is slightly soluble in ethanol and insoluble in ether.[7][10]	
InChl Key	QNAYBMKLOCPYGJ- FIBGUPNXSA-N	[3][8]
SMILES	[2H]C([2H])([2H])C(N)C(O)=O	[3]

Stability and Storage

Proper handling and storage are paramount to maintaining the integrity and purity of **DL-Alanine-d3**.



Parameter	Recommendation	References
Storage Temperature	Room temperature or -20°C for long-term stability.	[4][5][11]
Storage Conditions	Store in a dry place, protected from light and moisture.[2][4][5] For maximum stability, storage under an inert atmosphere (e.g., Argon) is recommended. [2]	
Shelf Life	Stable for at least 4 years when stored at -20°C.[11] It is recommended to re-analyze for chemical purity after three years if stored at room temperature.[12]	
Incompatibilities	Avoid strong oxidizing agents. [7]	

The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond. This phenomenon, known as the Kinetic Isotope Effect (KIE), can lead to enhanced stability.[13] For instance, studies on other deuterated amino acids like tryptophan have shown that deuteration can markedly enhance photostability.[14] While specific studies on **DL-Alanine-d3** are not detailed, this principle suggests a potential for increased resistance to certain degradation pathways compared to its non-deuterated counterpart.

Key Experimental Applications and Protocols

DL-Alanine-d3 is a versatile tool in modern research, primarily used as a tracer and an internal standard.[15][16]

Quantification by Mass Spectrometry (LC-MS/GC-MS)

The most common application of **DL-Alanine-d3** is as an internal standard for the precise quantification of endogenous alanine in biological samples.[11][15] Its identical chemical



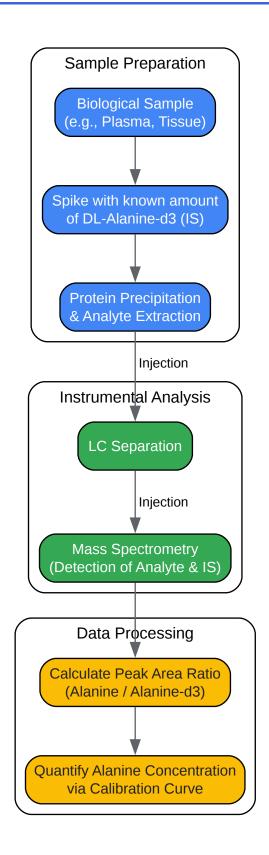




behavior ensures co-elution with the analyte, while its M+3 mass shift allows for distinct detection by the mass spectrometer.

Experimental Workflow: Alanine Quantification using **DL-Alanine-d3** Internal Standard





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Caption: Workflow for quantifying alanine using **DL-Alanine-d3** as an internal standard.



Methodology Outline:

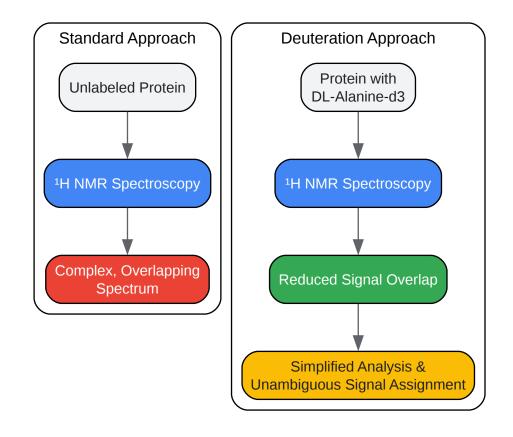
- Standard Curve Preparation: Prepare a series of calibration standards containing known concentrations of unlabeled alanine and a fixed concentration of **DL-Alanine-d3**.
- Sample Preparation: Aliquot the biological sample (e.g., plasma, cell lysate) and spike with the same fixed concentration of **DL-Alanine-d3** internal standard.
- Extraction: Perform a protein precipitation and/or liquid-liquid extraction to remove interfering macromolecules. Common agents include acetonitrile or methanol.
- Analysis: Inject the processed sample onto an LC-MS or GC-MS system. The
 chromatographic method should resolve alanine from other matrix components. The mass
 spectrometer is set to monitor the specific mass-to-charge ratios (m/z) for both unlabeled
 alanine and DL-Alanine-d3.
- Quantification: Construct the calibration curve by plotting the peak area ratio (analyte/internal standard) against the concentration of the standards. Determine the concentration of alanine in the biological samples by interpolating their peak area ratios from this curve.

Applications in NMR Spectroscopy

In Nuclear Magnetic Resonance (NMR) spectroscopy, deuteration is a powerful technique for simplifying complex spectra, particularly in the structural analysis of large proteins and biomolecules.[13] While methyl group deuteration is a common strategy, using deuterated amino acids like **DL-Alanine-d3** during protein expression can help in signal assignment and spectral simplification.

Logical Relationship: Deuteration for NMR Spectral Simplification





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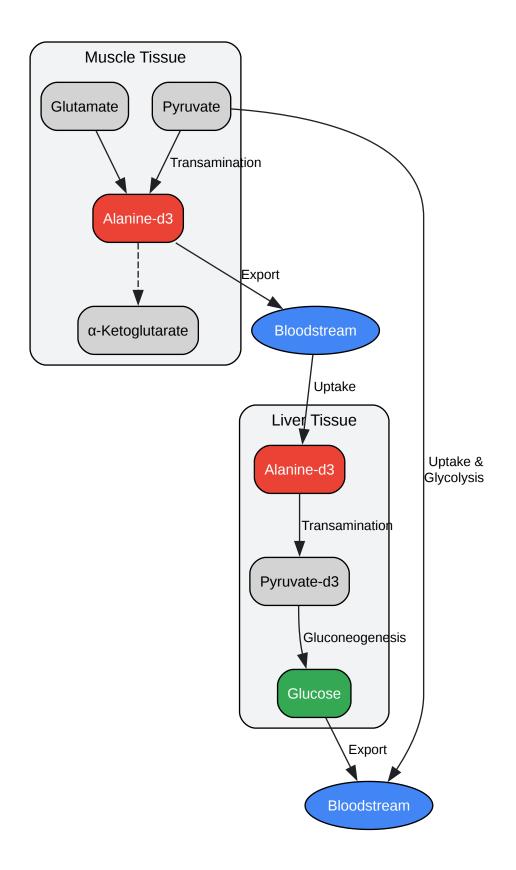
Caption: How deuteration simplifies NMR spectra for structural analysis.[13]

Metabolic Flux and Pathway Tracing

DL-Alanine-d3 serves as an effective tracer for studying metabolic pathways in vivo and in vitro.[13] By introducing the labeled amino acid, researchers can track its incorporation into other molecules, providing insights into metabolic flux and protein turnover. A key pathway where this is relevant is the glucose-alanine cycle.

Conceptual Diagram: Tracing **DL-Alanine-d3** in the Glucose-Alanine Cycle





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Caption: Conceptual flow of labeled alanine in the glucose-alanine cycle.



Methodology Outline:

- Administration: Introduce **DL-Alanine-d3** into the biological system (e.g., cell culture media, animal model).
- Time Course Sampling: Collect samples at various time points.
- Metabolite Extraction: Extract metabolites from the collected samples.
- LC-MS Analysis: Analyze the extracts using high-resolution mass spectrometry to identify and quantify downstream metabolites that have incorporated the deuterium label (e.g., pyruvate-d3, lactate-d3).
- Flux Calculation: Use the time-course data on isotopic enrichment in different metabolite pools to model and calculate metabolic flux rates.

Handling and Safety Precautions

DL-Alanine-d3 is generally considered non-hazardous, but standard laboratory safety practices for handling chemical powders should be followed.

- Personal Protective Equipment (PPE): Wear safety goggles with side protection, gloves, and a lab coat.[17]
- Engineering Controls: Use in a well-ventilated area to avoid dust formation. If dust is generated, respiratory protection may be necessary.[17][18]
- Handling: Avoid all unnecessary personal contact. Do not eat, drink, or smoke when handling. Wash hands thoroughly after use.[18]
- Spills: For minor spills, sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.[18]
- Storage: Keep containers securely sealed in a cool, dry place.[17][18]



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